

An In-depth Technical Guide to 3-(Diethylamino)-2,2-dimethylpropan-1-ol

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Compound of Interest

Compound Name: 3-(Diethylamino)-2,2-dimethylpropan-1-ol

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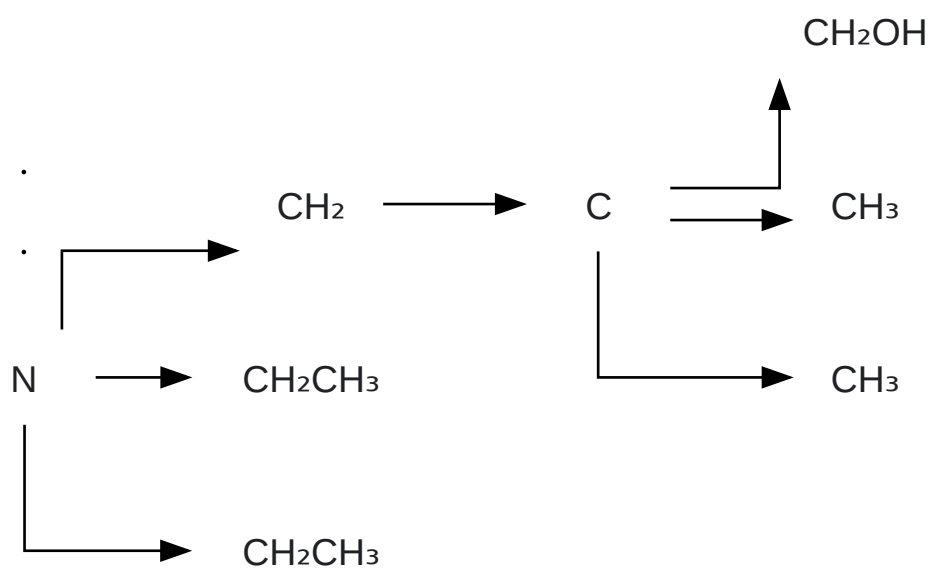
This technical guide provides a comprehensive overview of **3-(Diethylamino)-2,2-dimethylpropan-1-ol**, a versatile tertiary amino alcohol. The document details its chemical and physical properties, synthesis protocols, and significant applications, particularly in the pharmaceutical and agrochemical industries.

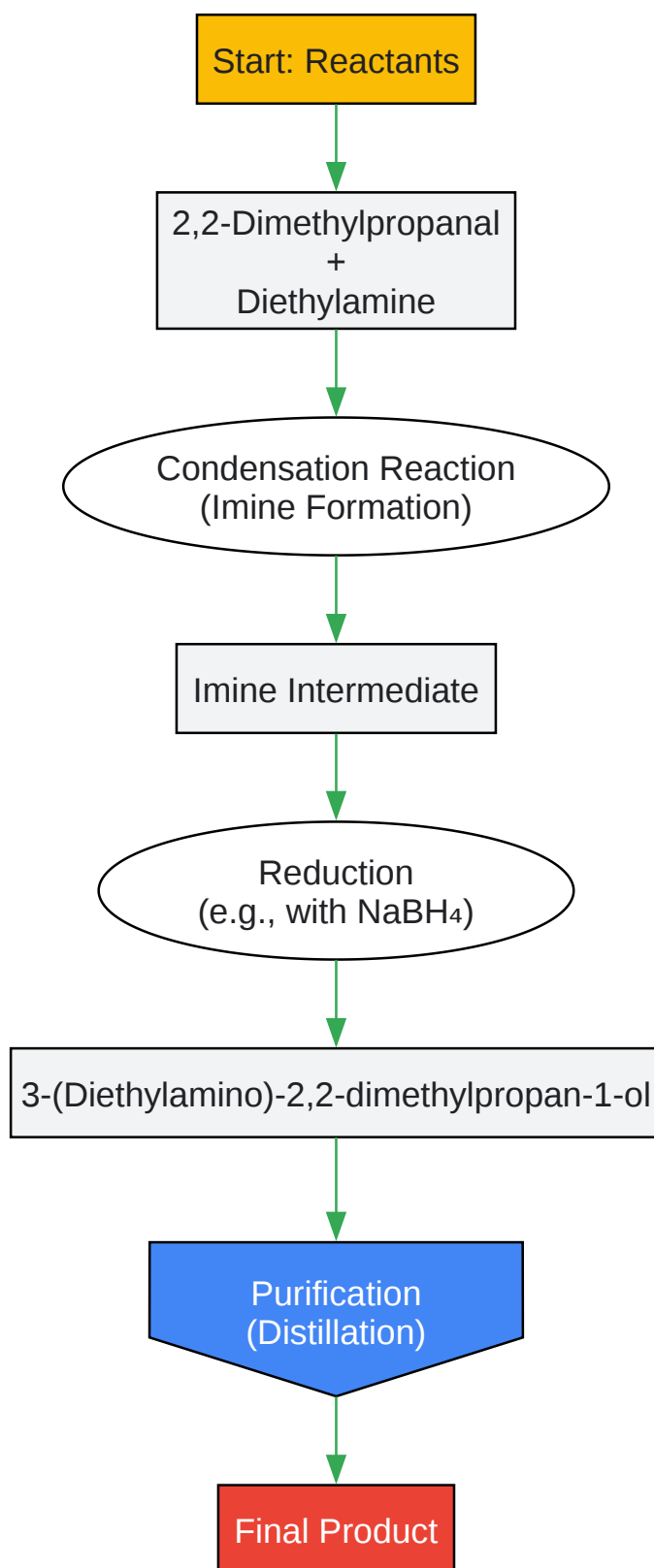
Chemical Structure and Identification

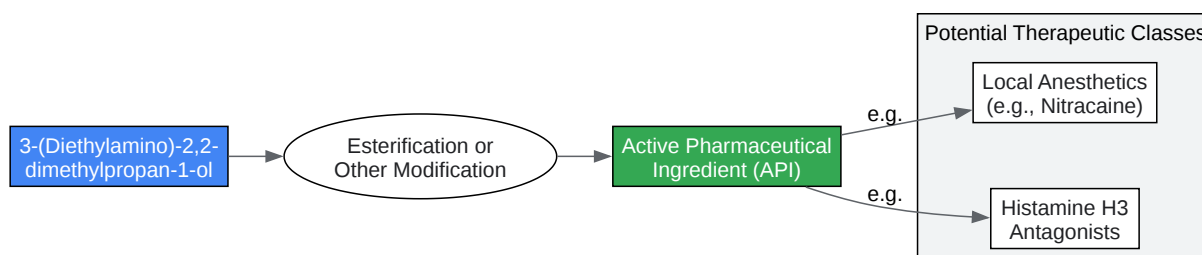
3-(Diethylamino)-2,2-dimethylpropan-1-ol is an organic compound characterized by a propan-1-ol backbone.^[1] It features two methyl groups at the C2 position (a gem-dimethyl arrangement) and a diethylamino group at the C3 position.^[1] This unique structure, particularly the steric hindrance provided by the gem-dimethyl groups, is crucial to its chemical behavior.^[1] The molecule possesses two key functional groups: a primary hydroxyl (-OH) group and a tertiary amine (-N(CH₂CH₃)₂), classifying it as a tertiary amino alcohol.^[1]

The structural formula is: C₉H₂₁NO

A simplified representation of its molecular architecture is provided below.







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References

- 1. 3-(Diethylamino)-2,2-dimethylpropan-1-ol | 39067-45-3 | Benchchem [benchchem.com]
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